Reference Standards for N-Methylindoline-4-carboxamide: Qualification & Comparison Guide

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Compound of Interest

Compound Name:	*N-Methylindoline-4-carboxamide*
Cat. No.:	*B11790980*

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Executive Summary: The Criticality of CAS 1706432-27-0

N-Methylindoline-4-carboxamide (CAS: 1706432-27-0) is a high-value pharmacophore intermediate, primarily utilized in the synthesis of GPR52 modulators for neuropsychiatric indications (e.g., schizophrenia, PTSD).

Unlike commoditized reagents, this compound often lacks a Pharmacopeial Primary Standard (USP/EP). Consequently, researchers and CMC (Chemistry, Manufacturing, and Controls) teams must rely on Secondary Standards or Certified Reference Materials (CRMs). This guide objectively compares these sourcing options and provides a self-validating framework for qualifying this material in-house, addressing its specific stability risks—most notably, the oxidative dehydrogenation to the corresponding indole.

Comparative Analysis: Sourcing Reference Standards

When selecting a reference standard for **N-Methylindoline-4-carboxamide**, the choice typically lies between "Catalog Grade" reagents and "Qualified Secondary Standards."

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Table 1: Performance & Risk Profile Comparison

Feature	Catalog Reagent (Research Grade)	Qualified Secondary Standard (In-House/Custom)	Impact on Data Integrity
Primary Use	Early synthesis; HTS screening.	GMP release testing; Impurity quantification.	High: Using reagent grade for quantitative work leads to potency errors.
Assay Method	HPLC Area % (often >95%).	Mass Balance (HPLC + TGA + KF + ROI) or qNMR.	Critical: Area % ignores water/salts, overestimating potency by 2-10%.
Impurity Profiling	Generic. May miss specific oxidation products.	Specific tracking of Indole-4-carboxamide analog.	High: Indoline cores are prone to oxidation; catalog COAs often miss this.
Storage	Ambient or +4°C.	-20°C, Argon/Nitrogen overlay.	Medium: Prevents "drifting" purity during shelf life.
Cost	Low ($).[1]	High ($) - Requires full characterization.	N/A

EXPERT INSIGHT: The "Area %" Trap

Do not rely on a vendor's "98% HPLC Purity" for quantitative calculations. **N-Methylindoline-4-carboxamide** is a secondary amine and an amide; it can retain significant water or residual solvents (e.g., DMF, DMSO from synthesis) that are invisible to UV detection but dilute the effective mass. Always establish potency via qNMR or Mass Balance.

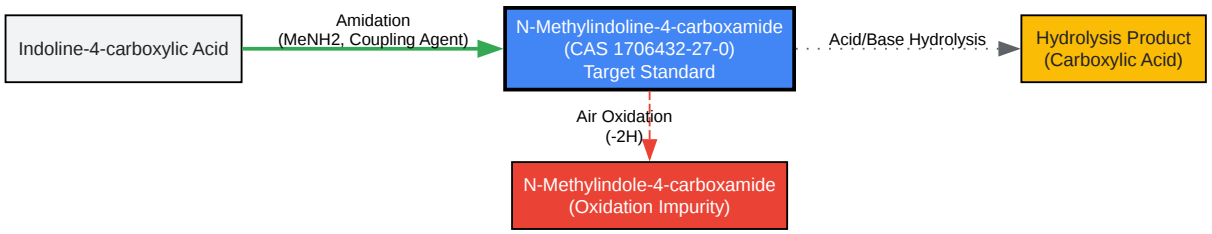
Technical Deep Dive: Stability & Impurity Logic

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The indoline core is structurally vulnerable. Unlike the aromatic indole, the dihydro-indoline ring is susceptible to oxidative dehydrogenation.

Diagram 1: Degradation & Synthesis Logic

This diagram illustrates the relationship between the target standard and its critical impurities.



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Figure 1: Structural relationships showing the critical oxidation pathway (Red Dashed Line) that must be monitored during qualification.[2]

Experimental Protocols: Self-Validating Systems

Protocol A: HPLC Purity Assessment (Stability-Indicating)

This method is designed to separate the indoline target from the indole oxidation impurity.

- Column: C18 (e.g., Waters XBridge or Agilent Zorbax), 150 x 4.6 mm, 3.5 µm.
- Mobile Phase A: 0.1% Formic Acid in Water (Buffered to pH ~4.0 with Ammonium Formate to improve peak shape of the secondary amine).
- Mobile Phase B: Acetonitrile.
- Gradient:
  - 0-2 min: 5% B

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- 2-15 min: 5% → 60% B
- 15-20 min: 60% → 95% B

- Detection: UV at 254 nm (aromatic core) and 280 nm (indoline specificity).
- Flow Rate: 1.0 mL/min.
- Temperature: 30°C.

Validation Criteria:

- Resolution (Rs): > 2.0 between **N-Methylindoline-4-carboxamide** and N-Methylindole-4-carboxamide (prepare a spiked solution to confirm).
- Tailing Factor: < 1.5 (Amine tailing is common; ensure buffer strength is sufficient).

Protocol B: Potency Assignment via qNMR (The Gold Standard)

Since this is a reference standard, mass balance is often insufficient due to potential inorganic salt contamination from coupling reagents (e.g., EDC/HOBt residues).

Reagents:

- Solvent: DMSO-d6 (Ensures complete solubility of the amide).
- Internal Standard (IS): Maleic Acid or 1,3,5-Trimethoxybenzene (Traceable to NIST).

Procedure:

- Weigh accurately ~10 mg of the Reference Standard (

) and ~10 mg of Internal Standard (

) into the same vial.
- Dissolve in 0.6 mL DMSO-d6.

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- Acquire 1H-NMR with d1 (relaxation delay) ≥ 30s to ensure full relaxation of all protons.
- Integration: Integrate a distinct signal from the standard (e.g., the N-Methyl singlet ~2.8 ppm or aromatic protons) against the IS signal.

Calculation:

[2]

Where

= Integral,

= Number of protons,

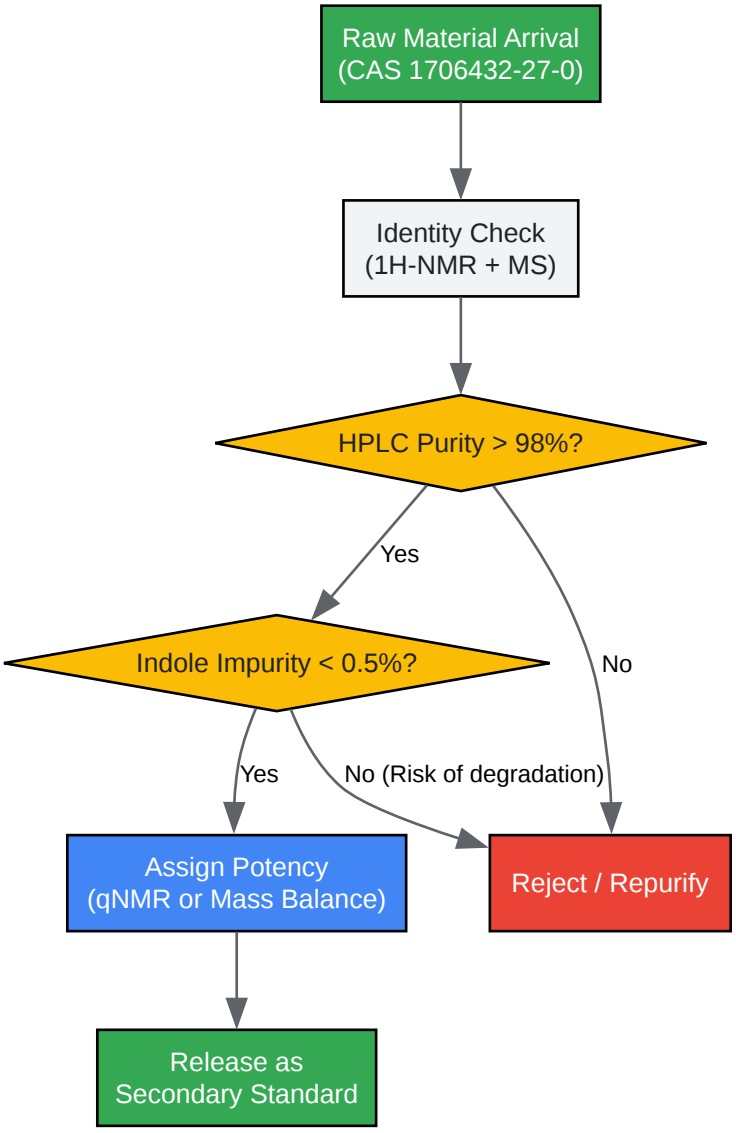
= Molecular Weight,

= Purity of IS.

Qualification Workflow

Follow this decision tree to certify an incoming batch of material as a Reference Standard.

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Figure 2: Decision tree for qualifying **N-Methylindoline-4-carboxamide**, emphasizing the oxidation checkpoint.

References

- ICH Expert Working Group. (2006). ICH Q3A(R2): Impurities in New Drug Substances.[3][4] International Council for Harmonisation. [Link]

- Google Patents. (2016). 1-heteroaryl-indoline-4-carboxamides as modulators of GPR52 (US9676758B2).[5]

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- European Medicines Agency. (2014). Guideline on the Specification Limits for Residues of Metal Catalysts or Metal Reagents.[Link]
- United States Pharmacopeia (USP).General Chapter <761> Nuclear Magnetic Resonance Spectroscopy. (Access requires subscription, general guidance referenced for qNMR methodology).

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Sources

- 1. 1-Methylindole-3-carboxaldehyde | 19012-03-4 [chemicalbook.com]
- 2. 199328-10-4|Methyl Oxindole-5-carboxylate|BLD Pharm [bldpharm.com]
- 3. ICH Q3A (R2) Impurities in new drug substances - Scientific guideline | European Medicines Agency (EMA) [ema.europa.eu]
- 4. pharmtech.com [pharmtech.com]
- 5. US9676758B2 - 1-heteroaryl-indoline-4-carboxamides as modulators of GPR52 useful for the treatment or prevention of disorders related thereto - Google Patents [patents.google.com]
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